

In-Depth Technical Guide: Neopentasilane

Health and Safety Data

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Compound of Interest

Compound Name: Neopentasilane

Cat. No.: B600054

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Disclaimer: This document provides a summary of available health and safety information for **Neopentasilane**. It is intended for informational purposes for a technical audience and should not be used as a substitute for a formal risk assessment or a comprehensive Safety Data Sheet (SDS). All laboratory and handling procedures should be conducted in strict accordance with an institution-specific safety assessment and the manufacturer's provided SDS.

Introduction

Neopentasilane (Si_5H_{12}), also known as Tetrasilysilane, is a pyrophoric liquid silane that serves as a chemical intermediate in research and development.^{[1][2]} Due to its high reactivity and hazardous properties, a thorough understanding of its health and safety profile is critical for safe handling and use. This guide synthesizes the available data on the health and safety of **Neopentasilane**.

It is important to note that specific quantitative toxicological data, such as median lethal dose (LD50) and median lethal concentration (LC50) values, for **Neopentasilane** are not readily available in the public domain. Similarly, detailed experimental protocols for toxicological studies on **Neopentasilane** have not been published. The information presented herein is primarily derived from the manufacturer's Safety Data Sheet and is supplemented with data from related silane compounds to provide a broader context for its potential hazards.

Health and Safety Data

The primary hazards associated with **Neopentasilane** are its pyrophoric and flammable nature, as well as its severe corrosive effects on skin and eyes, and its potential for respiratory irritation.^{[1][2]}

GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for communicating hazard information. The GHS classification for **Neopentasilane** is summarized in the table below.^{[1][2]}

Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapor
Pyrophoric Liquids	1	H250: Catches fire spontaneously if exposed to air
Skin Corrosion/Irritation	1A	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Hazard and Precautionary Statements

The following tables outline the hazard (H) and precautionary (P) statements associated with **Neopentasilane**, providing guidance on its safe handling and emergency response.^{[1][2][3]}

Hazard Statements^{[1][2][3]}

Code	Statement
H225	Highly flammable liquid and vapor
H250	Catches fire spontaneously if exposed to air
H314	Causes severe skin burns and eye damage
H318	Causes serious eye damage
H335	May cause respiratory irritation

Precautionary Statements^[1]^[4]

Code	Statement
P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.
P222	Do not allow contact with air.
P233	Keep container tightly closed.
P240	Ground and bond container and receiving equipment.
P241	Use explosion-proof electrical/ventilating/lighting equipment.
P242	Use only non-sparking tools.
P243	Take precautionary measures against static discharge.
P260	Do not breathe vapors.
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264	Wash hands thoroughly after handling.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P301+P330+P331	IF SWALLOWED: rinse mouth. Do NOT induce vomiting.
P302+P334	IF ON SKIN: Immerse in cool water/wrap in wet bandages.
P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.

P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P310	Immediately call a POISON CENTER/doctor.
P312	Call a POISON CENTER/doctor if you feel unwell.
P321	Specific treatment (see supplemental first aid instruction on this label).
P363	Wash contaminated clothing before reuse.
P370+P378	In case of fire: Use alcohol resistant foam, carbon dioxide, dry chemical to extinguish.
P403+P233	Store in a well-ventilated place. Keep container tightly closed.
P403+P235	Store in a well-ventilated place. Keep cool.
P405	Store locked up.
P422	Store contents under an appropriate liquid or inert gas.
P501	Dispose of contents/container to an approved waste disposal plant.

Physical and Chemical Properties

Understanding the physical and chemical properties of **Neopentasilane** is essential for its safe storage and handling.

Property	Value
Molecular Formula	H12Si5[1][3]
Molecular Weight	152.52 g/mol [3]
Physical State	Liquid[1][2]
Appearance	Colorless, clear liquid[3]
Boiling Point	132-134 °C[3]
Stability	Stable in sealed cylinders under a dry inert atmosphere.[1][2]
Reactivity	Pyrophoric; catches fire spontaneously if exposed to air. Reacts with water, acids, alcohols, and oxidizing agents.[1][2]

Toxicological Information

As previously stated, specific toxicological studies on **Neopentasilane** are not publicly available. The acute toxicity is listed as "Not classified" in the manufacturer's SDS, indicating a lack of data to meet classification criteria.[2] The primary health effects are related to its corrosive properties and respiratory irritation.[1][2]

Information on Related Silanes

To provide some context on the potential inhalation toxicity of silanes, data from studies on the parent compound, silane (SiH₄), are presented below. It is crucial to recognize that these findings may not be directly extrapolated to **Neopentasilane**.

In a study on the acute inhalation toxicity of silane in male ICR mice, the LC₅₀ was estimated to be between 5000 and 10,000 ppm for a 4-hour exposure. For shorter exposure durations of 30 minutes or 1 hour, the LC₅₀ was greater than 10,000 ppm.

Experimental Protocols

Detailed experimental protocols for toxicological testing of **Neopentasilane** are not available. However, based on the known hazards and the methodologies used for similar chemicals, the

following outlines the likely approaches that would be taken.

General Protocol for Acute Inhalation Toxicity Study (based on related silane studies)

- Test Species: Typically, rodents such as Sprague-Dawley rats or ICR mice.
- Exposure Method: Whole-body or nose-only inhalation exposure in a dynamic inhalation chamber.
- Exposure Duration: Ranging from 30 minutes to 4 hours.
- Concentrations: A range of concentrations would be used to determine a dose-response relationship.
- Endpoints Measured:
 - Mortality (to determine LC50).
 - Clinical signs of toxicity (e.g., respiratory distress, behavioral changes).
 - Body weight changes.
 - Post-mortem gross pathology of major organs.
 - Histopathology of the respiratory tract and other target organs.
 - Clinical chemistry and hematology parameters.

General Protocol for Dermal and Eye Irritation/Corrosion Assessment

For a substance known to be corrosive, in vivo testing may be limited to prevent severe animal suffering. A tiered approach is often used.

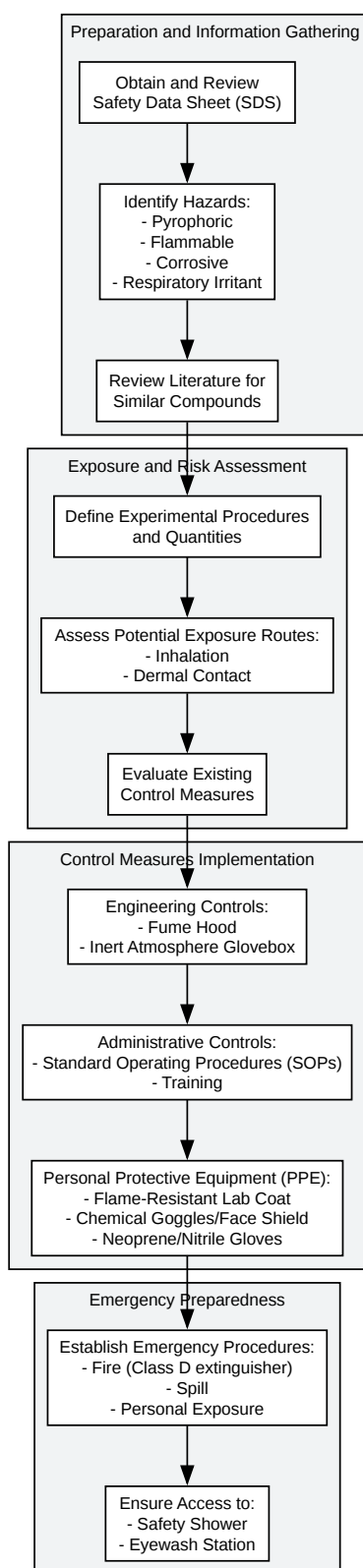
- In Vitro Assessment: Initial screening using validated in vitro models of human skin and corneal epithelium to assess corrosive potential.

- In Vivo Study (if necessary and ethically justified):
 - Test Species: Albino rabbits are historically used.
 - Dermal Irritation/Corrosion (OECD TG 404): A small amount of the substance is applied to a shaved patch of skin. The site is observed for erythema (redness) and edema (swelling) at specified intervals.
 - Eye Irritation/Corrosion (OECD TG 405): A small amount of the substance is instilled into the conjunctival sac of one eye. The eye is examined for effects on the cornea, iris, and conjunctiva at specified intervals.

Visualizations

Logical Workflow for Neopentasilane Risk Assessment

The following diagram illustrates a logical workflow for conducting a risk assessment prior to working with **Neopentasilane**.

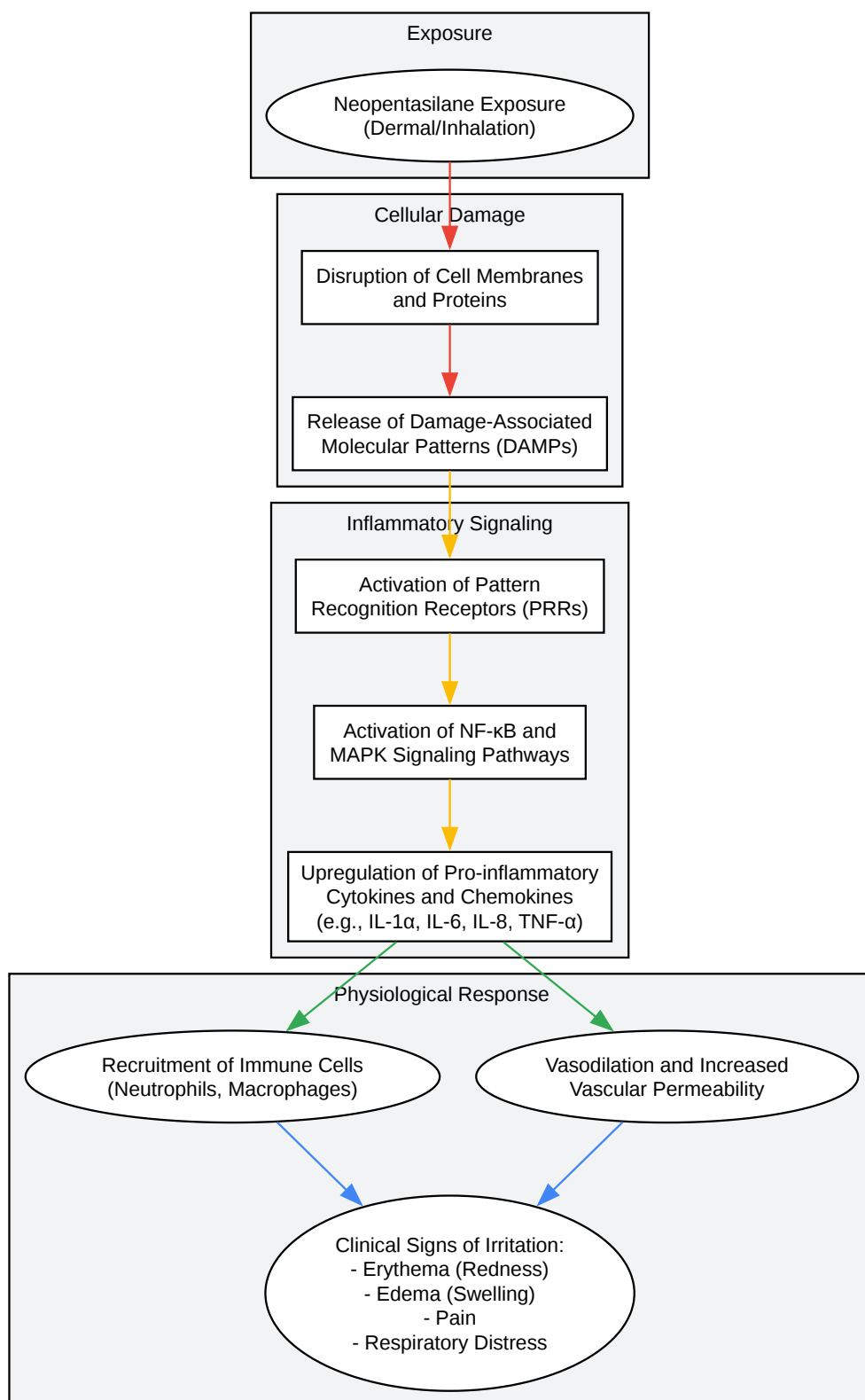


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Caption: Risk assessment workflow for **Neopentasilane**.

Hypothetical Signaling Pathway for Chemical-Induced Irritation

This diagram illustrates a generalized signaling pathway for skin and respiratory irritation that could be initiated by a corrosive substance like **Neopentasilane**. This is a hypothetical model and has not been specifically validated for **Neopentasilane**.



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Caption: Hypothetical pathway for chemical-induced irritation.

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